

IRE1α-IN-1 stability in DMSO at -20°C

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Compound of Interest

Compound Name: IRE1α-IN-1

Cat. No.: B12366444

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Technical Support Center: IRE1α-IN-1

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use and stability of IRE1α-IN-1.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for IRE1α-IN-1?

A1: IRE1α-IN-1 is typically supplied as a solid. For long-term storage, it is recommended to store the solid compound at -20°C. Once dissolved in a solvent such as DMSO, the stock solution should also be stored at -20°C or -80°C.

Q2: How stable is IRE1α-IN-1 in DMSO at -20°C?

A2: Based on available data for similar compounds, a stock solution of IRE1α-IN-1 in DMSO is expected to be stable for at least one month when stored at -20°C. For a related compound, IRE1α kinase-IN-2, the recommended storage for a DMSO stock solution is 1 month at -20°C and 6 months at -80°C[1]. To ensure the integrity of the compound, it is best practice to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What is the solubility of IRE1α-IN-1?

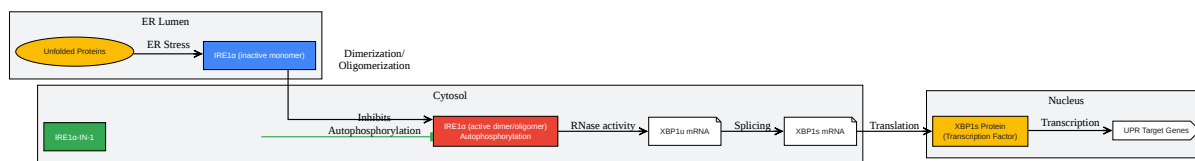
A3: The solubility of IRE1α-IN-1 in DMSO is 25 mg/mL (49.51 mM)[2]. It is important to note that hygroscopic DMSO can significantly impact the solubility of the product, so using newly

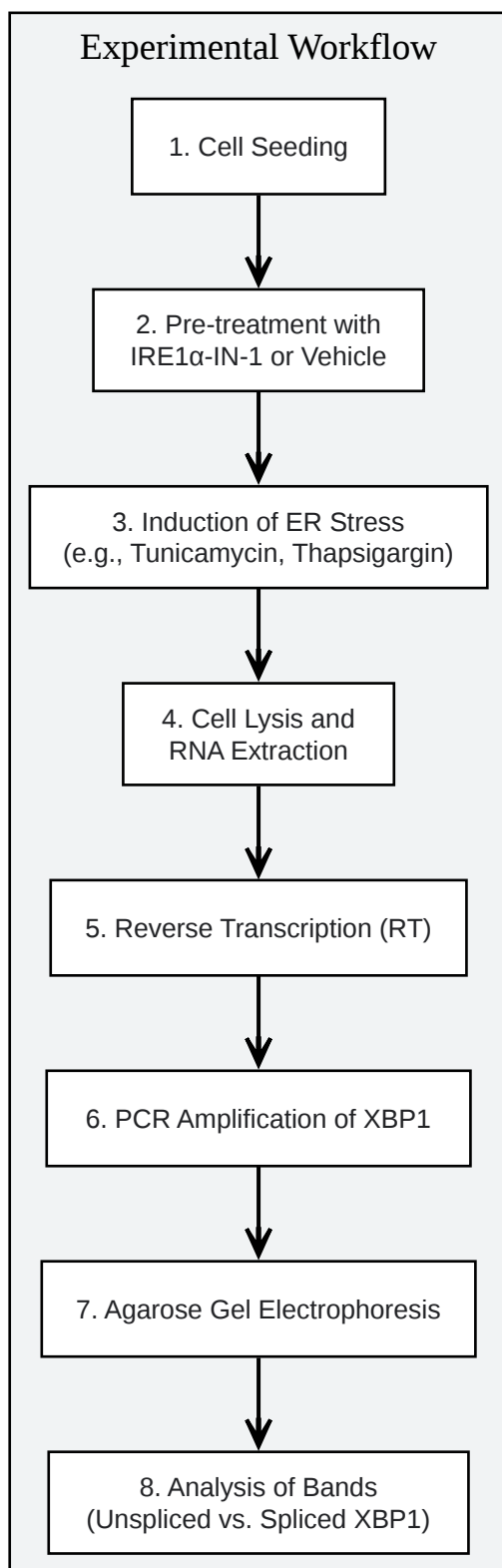
opened DMSO is recommended. For some inhibitors, warming and ultrasonic treatment may be necessary to fully dissolve the compound[2].

Q4: How does IRE1 α -IN-1 inhibit the IRE1 α pathway?

A4: IRE1 α -IN-1 is a selective inhibitor of the kinase domain of IRE1 α (Inositol-requiring enzyme 1 α)[2]. Under endoplasmic reticulum (ER) stress, IRE1 α dimerizes and autophosphorylates, which activates its RNase domain. The activated RNase domain then initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA. Spliced XBP1 (XBP1s) is a potent transcription factor that upregulates genes involved in the unfolded protein response (UPR) to restore ER homeostasis. IRE1 α -IN-1 inhibits the autophosphorylation of IRE1 α , thereby preventing the activation of its RNase domain and the subsequent splicing of XBP1 mRNA[2].

IRE1 α Signaling Pathway and Inhibition





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References

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